

The Functional Consequences of Selective JAK2 Inhibition by BMS-911543: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BMS-911543

Cat. No.: B612035

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The Janus kinase (JAK) family of non-receptor tyrosine kinases, particularly JAK2, plays a pivotal role in the signaling pathways of various cytokines and growth factors crucial for hematopoiesis and immune response. Dysregulation of the JAK-STAT signaling pathway, often through activating mutations like JAK2-V617F, is a key driver in the pathogenesis of myeloproliferative neoplasms (MPNs), including polycythemia vera (PV), essential thrombocythemia (ET), and primary myelofibrosis (PMF).[1] **BMS-911543** is a potent and orally bioavailable small molecule inhibitor that demonstrates high selectivity for JAK2. This technical guide provides an in-depth overview of the functional consequences of selective JAK2 inhibition by **BMS-911543**, presenting key quantitative data, detailed experimental methodologies, and visual representations of the underlying molecular pathways and experimental workflows.

Data Presentation: Potency and Selectivity of BMS-911543

BMS-911543 is a reversible, ATP-competitive inhibitor of JAK2.[2] Its potency and selectivity have been extensively characterized through biochemical and cellular assays. The following tables summarize the key quantitative data.

Table 1: Biochemical Potency and Selectivity of **BMS-911543** against JAK Family Kinases

Kinase	IC50 (nM)	K _i (nM)	Selectivity Fold vs. JAK2 (based on IC50)
JAK2	1.1	0.48	1
JAK1	356	110	~324
JAK3	73	360	~66
TYK2	66	N/A	~60

Data compiled from multiple sources.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Table 2: Cellular Potency of **BMS-911543** in JAK2-Dependent Cell Lines

Cell Line	Genotype	Assay	IC50 (nM)
SET-2	Human megakaryoblastic leukemia, JAK2 V617F	Proliferation	60
SET-2	Human megakaryoblastic leukemia, JAK2 V617F	pSTAT5 Inhibition	80
BaF3-V617F	Murine pro-B cell line engineered to express JAK2 V617F	Proliferation	70
BaF3-V617F	Murine pro-B cell line engineered to express JAK2 V617F	pSTAT5 Inhibition	65

Data compiled from multiple sources.[\[1\]](#)[\[4\]](#)[\[6\]](#)

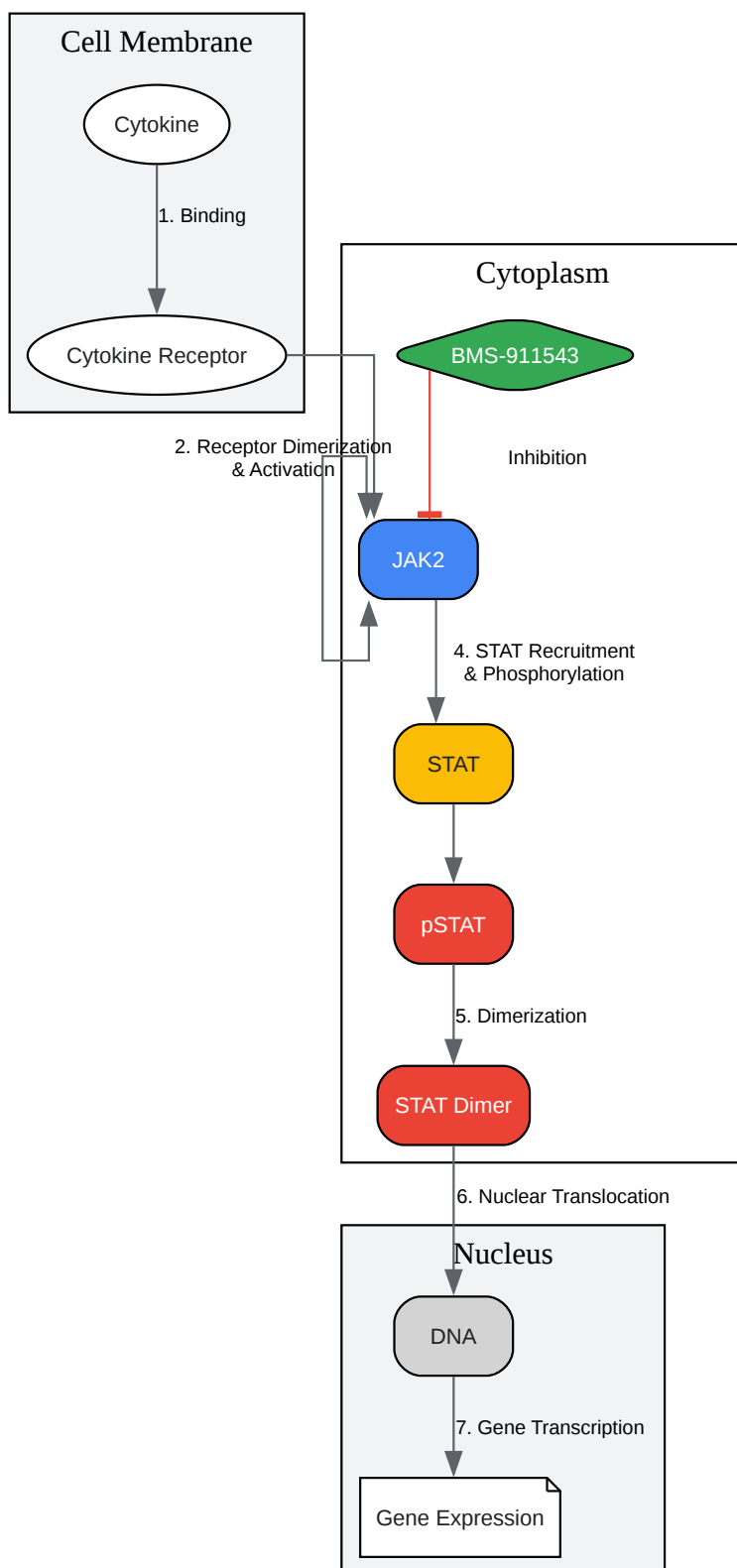
Table 3: Kinome Selectivity Profile of **BMS-911543**

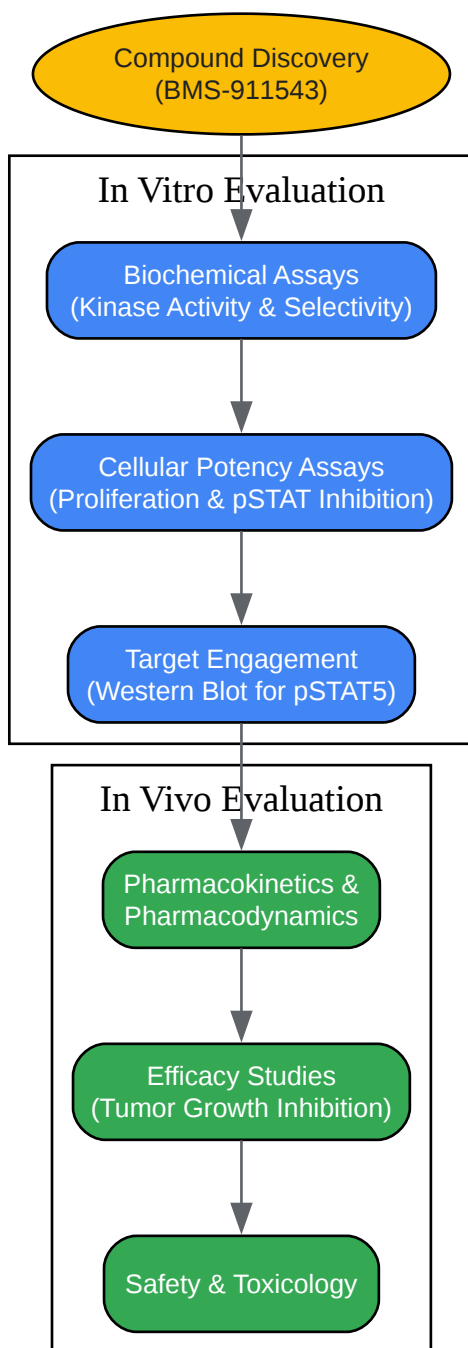
Off-Target Kinase	IC50 (nM)
FLT3	280
LYN	300
c-FMS	450
PKA	550
BMX	1390
IKKe	2000
DAPK1	2320
SRC	3640

BMS-911543 was profiled against a panel of over 450 kinases and demonstrated significant selectivity for JAK2.[\[2\]](#)

Signaling Pathway and Experimental Workflow Visualizations

To visually represent the mechanism of action and the experimental approach to characterizing **BMS-911543**, the following diagrams have been generated using Graphviz.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Discovery of a Highly Selective JAK2 Inhibitor, BMS-911543, for the Treatment of Myeloproliferative Neoplasms - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Probe BMS-911543 | Chemical Probes Portal [chemicalprobes.org]
- 3. researchgate.net [researchgate.net]
- 4. selleckchem.com [selleckchem.com]
- 5. researchgate.net [researchgate.net]
- 6. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [The Functional Consequences of Selective JAK2 Inhibition by BMS-911543: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612035#understanding-the-functional-consequences-of-selective-jak2-inhibition-by-bms-911543]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com